

Personal protective equipment for handling 4-(Benzo[d]oxazol-2-yl)aniline

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Compound of Interest

Compound Name: 4-(Benzo[d]oxazol-2-yl)aniline

Cat. No.: B1265743

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Essential Safety and Handling Guide for 4-(Benzo[d]oxazol-2-yl)aniline

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(Benzo[d]oxazol-2-yl)aniline**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Chemical Profile:

- IUPAC Name: 4-(1,3-benzoxazol-2-yl)aniline
- CAS Number: 20934-81-0
- Molecular Formula: C₁₃H₁₀N₂O
- Molecular Weight: 210.24 g/mol
- Appearance: Solid

Hazard Summary:

4-(Benzo[d]oxazol-2-yl)aniline is classified as harmful if swallowed and causes serious eye irritation. It may also cause skin and respiratory tract irritation.[1] As with many aromatic

amines, there is a potential for skin sensitization and other health effects with prolonged or repeated exposure.^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-(Benzo[d]oxazol-2-yl)aniline** to minimize exposure. The following table summarizes the required PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transferring (Solid)	Safety glasses with side shields or chemical splash goggles. ^{[3][4]}	Nitrile or neoprene gloves. Inspect gloves prior to use. ^[3]	Laboratory coat, fully buttoned. ^[3]	Recommended to handle in a fume hood. If not feasible, a NIOSH-approved respirator for particulates may be necessary. ^[3]
In Solution (e.g., preparing solutions, running reactions)	Chemical splash goggles. A face shield is recommended if there is a splash hazard. ^{[3][5]}	Chemical-resistant gloves (e.g., nitrile, neoprene). Consult manufacturer's compatibility chart. ^[5]	Chemical-resistant laboratory coat or apron over a standard lab coat. ^[5]	Work should be conducted in a certified chemical fume hood. ^[6]
Accidental Spill Cleanup	Chemical splash goggles and a face shield. ^[3]	Heavy-duty, chemical-resistant gloves.	Chemical-resistant suit or coveralls, depending on the spill size.	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates. ^{[7][8]}

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located within a chemical fume hood or a ventilated balance enclosure.
- Verify that the chemical fume hood is functioning correctly (check airflow monitor).
- Prepare all necessary glassware and equipment before handling the chemical.
- Have a designated waste container for **4-(Benzo[d]oxazol-2-yl)aniline** waste readily accessible.

2. Weighing and Transfer:

- Don the appropriate PPE as outlined in the table above.
- Carefully weigh the desired amount of **4-(Benzo[d]oxazol-2-yl)aniline** on weighing paper or in a suitable container within the fume hood.
- Avoid generating dust.^[9]
- Transfer the solid to the reaction vessel or solvent container.
- Use a spatula to aid in the transfer, and decontaminate the spatula after use.

3. Dissolution and Reaction:

- Add the solvent to the solid within the fume hood.
- If heating is required, use a controlled heating mantle and ensure the setup is secure.
- Keep the reaction vessel closed to prevent the release of vapors.

4. Post-Reaction Work-up and Purification:

- All subsequent steps, including extraction, filtration, and chromatography, must be performed within a chemical fume hood.
- Handle all solutions containing the compound with the same level of precaution as the pure substance.

Disposal Plan: Step-by-Step Waste Management

1. Waste Segregation and Collection:

- Solid Waste: Collect unused **4-(Benzo[d]oxazol-2-yl)aniline**, contaminated weighing paper, gloves, and other disposable materials in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **4-(Benzo[d]oxazol-2-yl)aniline** in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with incompatible waste streams.
- Sharps Waste: Any contaminated needles or other sharps must be disposed of in a designated sharps container.

2. Labeling:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**4-(Benzo[d]oxazol-2-yl)aniline**," and the associated hazards (e.g., Toxic, Irritant).

3. Storage:

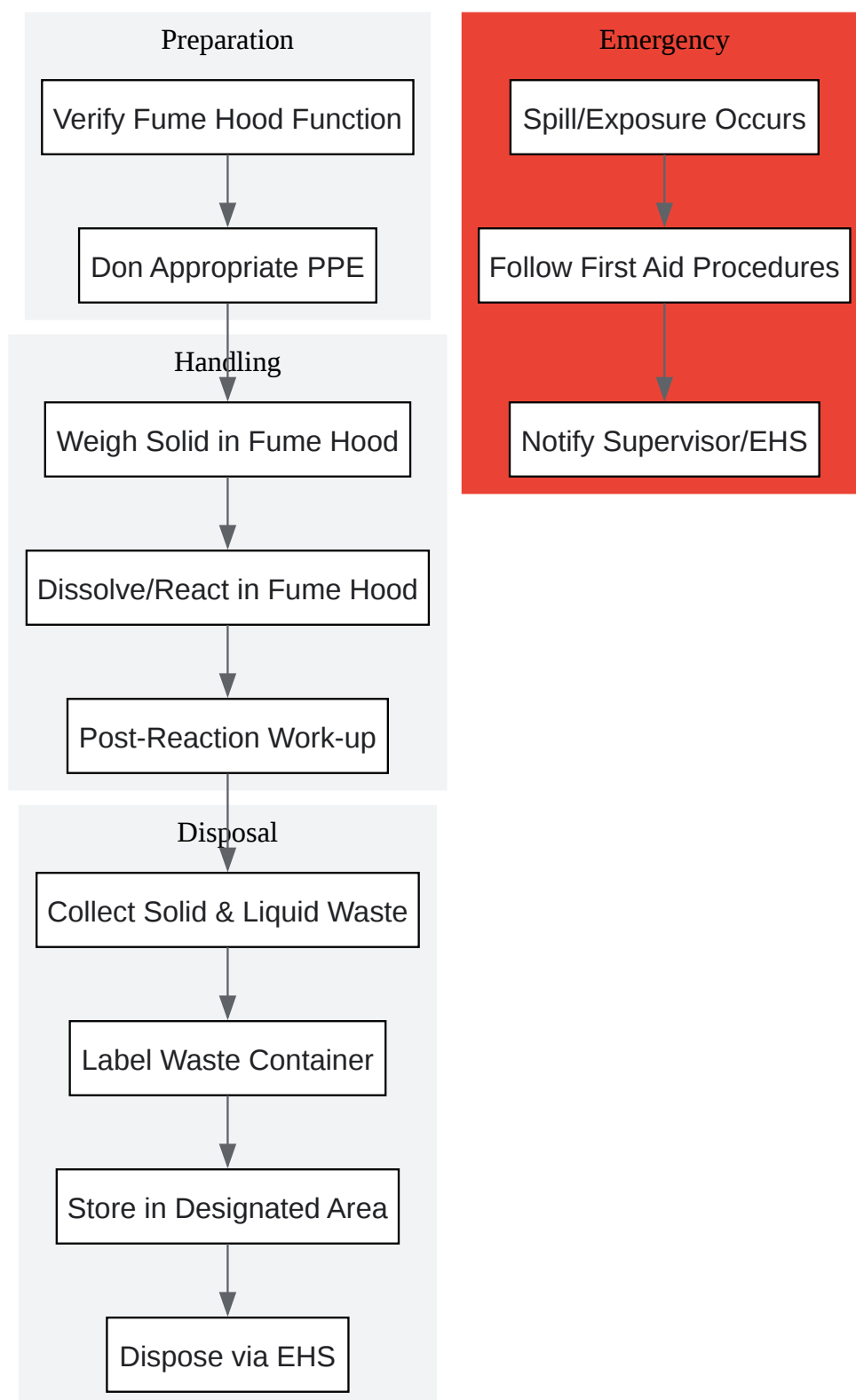
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.^[9]

4. Disposal:

- Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office.^[9] Follow all local, state, and federal regulations for hazardous waste disposal.^[9] Do not pour this chemical down the drain.^[10]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9][11]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[11][12]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9][12]



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Caption: Workflow for handling and disposal of **4-(Benzo[d]oxazol-2-yl)aniline**.

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